

2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid molecular structure and formula

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Compound of Interest

Compound Name:	2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid
Cat. No.:	B1301261

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An In-depth Technical Guide to 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, properties, and synthesis of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**. It is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Molecular Structure and Chemical Formula

2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid is an organic compound belonging to the benzophenone family. Its structure is characterized by a central benzoylbenzoic acid core with a dibutylamino and a hydroxyl group substitution.

The molecular formula for this compound is C₂₂H₂₇NO₄.^{[1][2][3]} The IUPAC name is **2-[4-(dibutylamino)-2-hydroxybenzoyl]benzoic acid**.^[4] Key identifiers for this compound are summarized in the table below.

Identifier	Value
Molecular Formula	C22H27NO4 [1] [2] [3]
Molecular Weight	369.45 g/mol [1] [2] [5] [6]
CAS Number	54574-82-2 [1] [2] [5] [7] [8]
IUPAC Name	2-[4-(dibutylamino)-2-hydroxybenzoyl]benzoic acid [4]
SMILES	CCCCN(CCCC)C1=CC(=C(C=C1)C(=O)C2=CC=CC=C2C(=O)O)O [3] [4]
InChI Key	QPNFUBAIQZJEPO-UHFFFAOYSA-N [3] [4] [5]

Physicochemical Properties

2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid is a solid at room temperature. A summary of its key physicochemical properties is presented in the table below.

Property	Value
Physical Form	Solid
Melting Point	190-193 °C [5] [6] [7]
Assay Purity	≥98% [8] [9]
Predicted Boiling Point	570.2 ± 45.0 °C [5] [6]
Predicted Density	1.170 ± 0.06 g/cm³ [5] [6]
Predicted pKa	3.28 ± 0.36 [5] [6]

Applications in Research and Industry

2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid serves as a versatile intermediate in various industrial applications.

- Dye Intermediate: It is a key precursor in the synthesis of thermal and pressure-sensitive dyes.[7]
- UV Absorber: As a substituted benzophenone, it has potential applications as a UV absorber, protecting materials from degradation by ultraviolet radiation. The 2-hydroxybenzophenone moiety is known to absorb UV light and dissipate the energy as heat through a reversible intramolecular proton transfer mechanism.[10][11]
- Proteomics Research: This compound is also utilized as a biochemical in the field of proteomics.[8]

Experimental Protocols

Representative Synthesis of 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid

The synthesis of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid** can be achieved via a Friedel-Crafts acylation reaction between 3-(dibutylamino)phenol and phthalic anhydride. The following is a representative protocol adapted from the synthesis of analogous compounds.[12][13][14]

Materials:

- 3-(Dibutylamino)phenol
- Phthalic anhydride
- Toluene (or another suitable solvent)
- Sodium hydroxide (NaOH) solution
- Hydrochloric acid (HCl)
- Ethanol (for recrystallization)

Procedure:

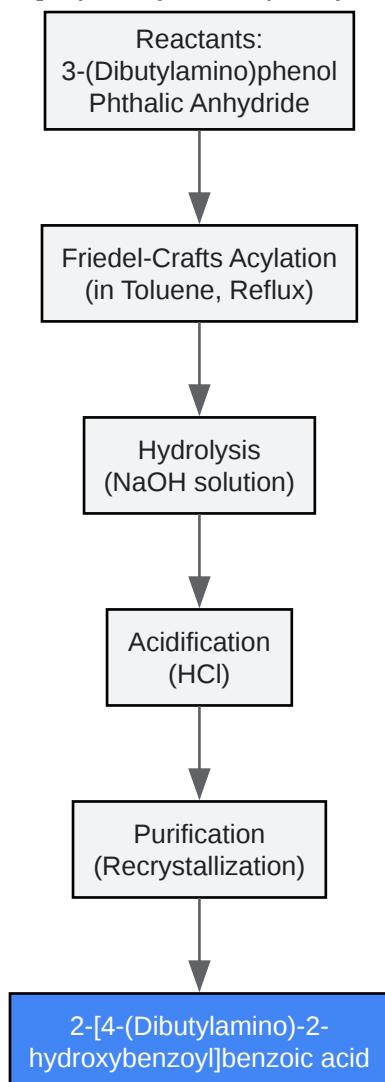
- Reaction Setup: In a three-necked flask equipped with a stirrer, reflux condenser, and a dropping funnel, add equimolar amounts of 3-(dibutylamino)phenol and phthalic anhydride in toluene.
- Acylation: Heat the mixture to reflux under an inert atmosphere (e.g., nitrogen) for several hours.
- Hydrolysis: After cooling the reaction mixture, add a sodium hydroxide solution and heat to facilitate the hydrolysis of any ester intermediates.
- Acidification: Pour the cooled reaction mixture into ice and acidify with concentrated hydrochloric acid to a pH of 3-6 to precipitate the crude product.
- Purification: Filter the resulting solid, wash with water, and then recrystallize from a suitable solvent such as ethanol to obtain the purified **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**.

Synthesis Workflow for 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid

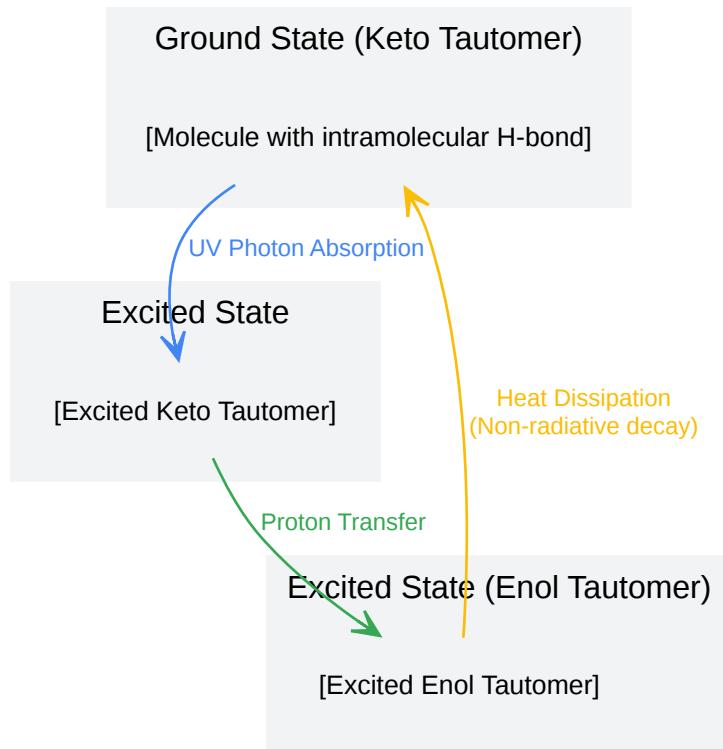
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Caption: Synthesis workflow diagram.

Mechanism of UV Absorption

2-Hydroxybenzophenones, such as the title compound, function as UV absorbers through a photostable mechanism involving intramolecular proton transfer.

UV Absorption Mechanism in 2-Hydroxybenzophenones

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